

# Application Notes and Protocols: Methionine Sulfoximine (MSO) in In Vitro Cell Culture

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## Compound of Interest

Compound Name: Methionine Sulfoximine

Cat. No.: B140322

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Audience: Researchers, scientists, and drug development professionals.

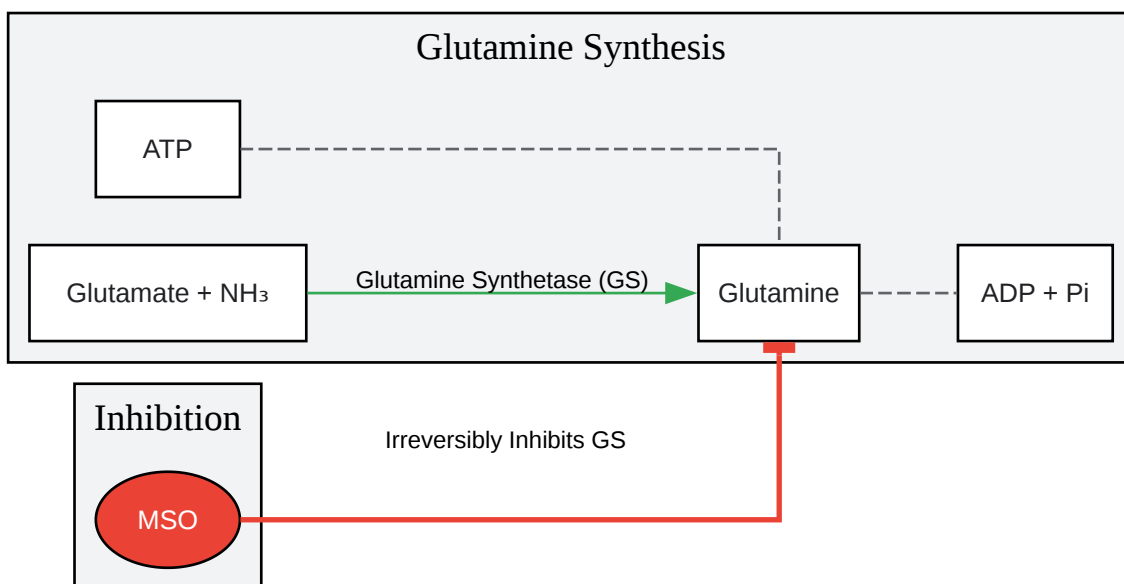
## Introduction

**Methionine sulfoximine** (MSO) is a potent and irreversible inhibitor of glutamine synthetase (GS), the enzyme responsible for catalyzing the formation of glutamine from glutamate and ammonia.[1][2][3] By inhibiting GS, MSO effectively depletes intracellular glutamine, making it an invaluable tool for studying cellular processes dependent on glutamine metabolism. These application notes provide detailed protocols for the use of MSO in in vitro cell culture to investigate its effects on cell viability, proliferation, and inflammatory signaling.

**Mechanism of Action:** MSO is a structural analog of methionine. Inside the cell, it is phosphorylated by glutamine synthetase itself.[1] This phosphorylated product acts as a transition-state analog that binds tightly and irreversibly to the glutamate-binding site of the enzyme, leading to its inactivation.[4][5] This targeted inhibition allows for the precise study of the downstream consequences of glutamine deprivation.

## Signaling Pathways and Cellular Impact

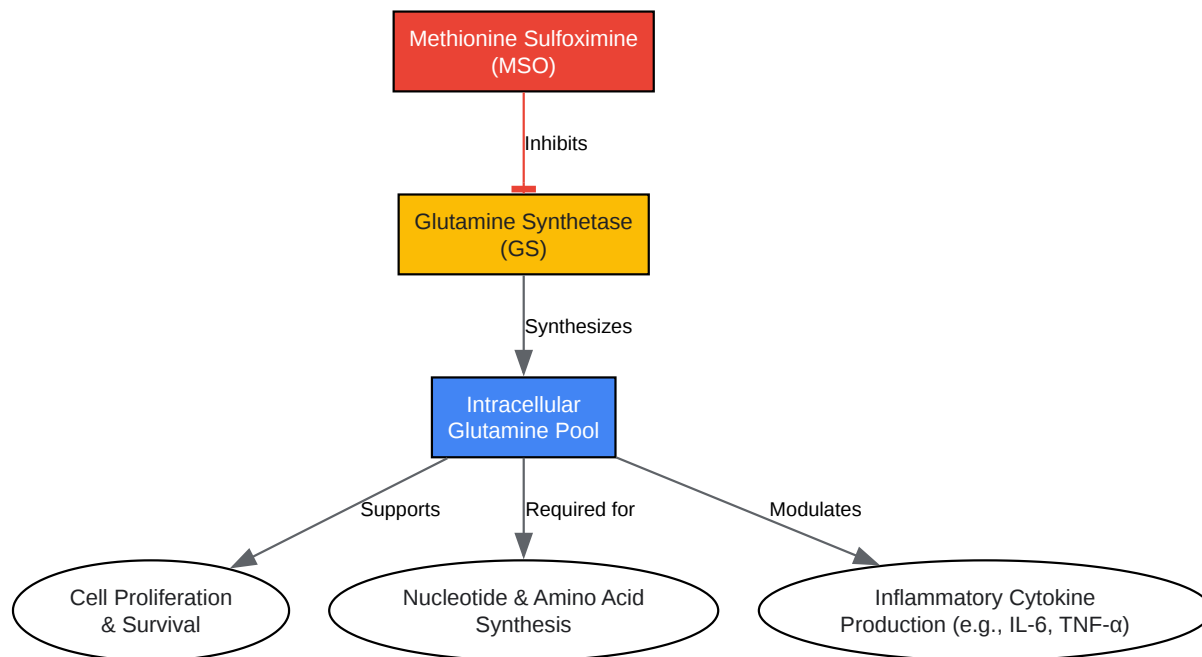
The primary effect of MSO is the blockade of glutamine synthesis. This has significant ramifications for various cellular pathways, as glutamine is a critical nutrient involved in energy metabolism, nucleotide synthesis, and redox balance.

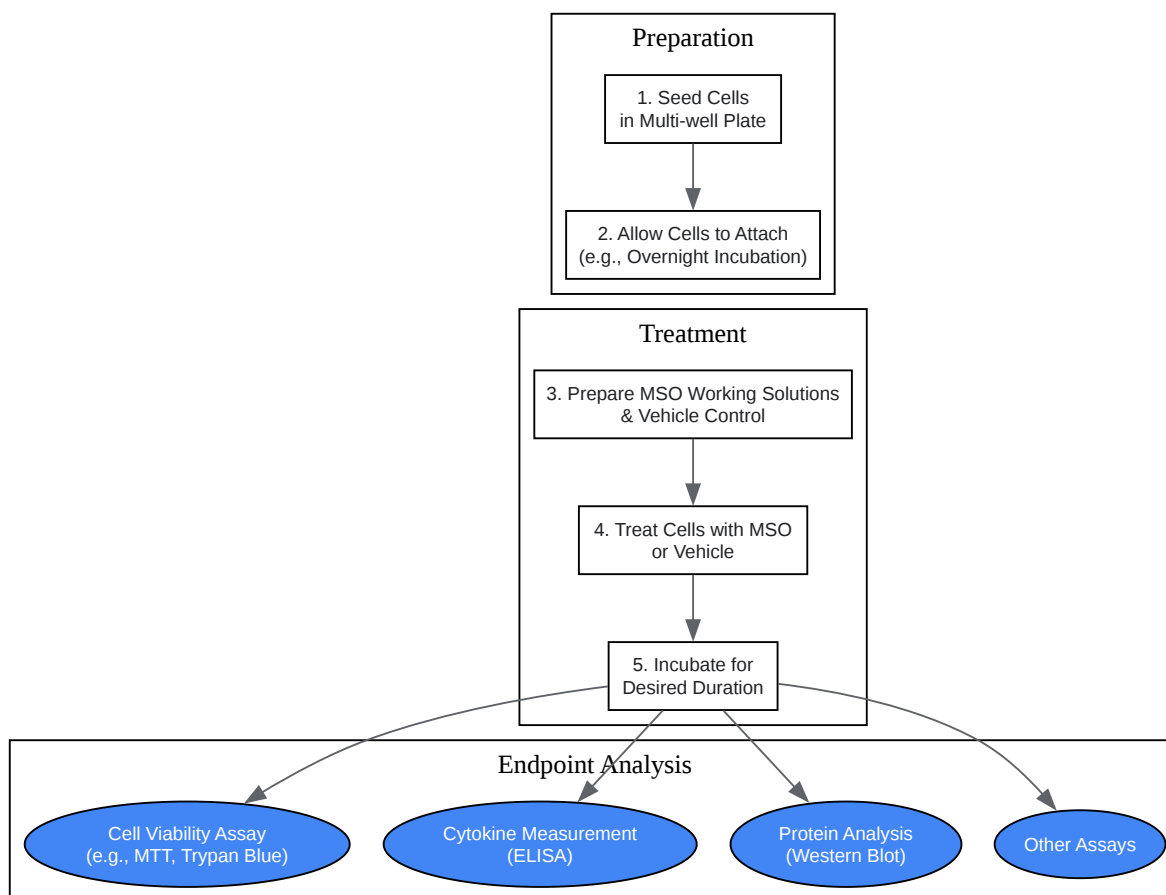


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Caption: Mechanism of MSO-mediated inhibition of Glutamine Synthetase.

The depletion of intracellular glutamine can lead to several downstream effects, including the inhibition of cell proliferation and the modulation of signaling pathways like the mTOR pathway, which is a key sensor of nutrient availability.[6] In immune cells, MSO has been shown to suppress the inflammatory response by reducing the secretion of cytokines such as TNF- $\alpha$  and IL-6.[7][8]





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